

Operational Safety Guide: Handling Trifloxystrobin Acid (CGA 321113)

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Compound of Interest

Compound Name: Trifloxystrobin acid

CAS No.: 252913-85-2

Cat. No.: B3333937

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To: Laboratory Personnel, drug development researchers, and residue analysts. From: Senior Application Scientist, Chemical Safety Division. Subject: Immediate operational directives for the safe handling and disposal of **Trifloxystrobin Acid**.

Executive Summary & Scientific Context

Trifloxystrobin acid (CGA 321113) is the primary metabolic degradation product of the strobilurin fungicide Trifloxystrobin.^[1] While often perceived as less toxic than the parent compound due to reduced lipophilicity, it retains significant biological activity and hazardous properties.

Why this guide exists: In analytical and metabolic stability studies, CGA 321113 is frequently handled as a high-purity (>98%) solid standard. The primary risks are skin sensitization (H317) and aquatic toxicity (H410). Unlike bulk agricultural handling, laboratory handling involves concentrated, pure substances where the risk of induction (developing an allergy) is significantly higher per unit of exposure.

Core Directive: Treat this substance as a confirmed sensitizer. Engineering controls (fume hoods) and PPE are not optional; they are the primary barrier against permanent occupational allergy.

Hazard Identification & Risk Assessment

Before selecting PPE, you must understand the specific hazard vectors.

Hazard Class (GHS)	Code	Description	Operational Implication
Skin Sensitization	H317	May cause an allergic skin reaction.[2][3]	Zero-skin-contact policy. Trace amounts on glove cuffs or balances can induce lifelong sensitivity.
Aquatic Toxicity	H410	Very toxic to aquatic life with long-lasting effects.[3]	Zero-drain-disposal policy. All waste, including rinsate, must be captured for incineration.
Eye Irritation	H319	Causes serious eye irritation (Parent compound associated).[2]	Ocular protection is mandatory, especially when the solid is friable (dusty).

Personal Protective Equipment (PPE) Matrix

Rationale: The PPE selected below prioritizes protection against fine particulates (solid phase) and organic solvents (solution phase).

A. Hand Protection (The "Double-Shell" Protocol)

Single nitrile gloves are insufficient when dissolving CGA 321113 in organic solvents (e.g., Acetonitrile, Methanol), as the solvent acts as a carrier, permeating the glove and delivering the allergen to the skin.

- Layer 1 (Inner): Low-modulus Nitrile (0.11 mm) or Polyethylene (PE) laminate if using aggressive solvents.
- Layer 2 (Outer): Extended-cuff Nitrile (minimum 0.14 mm thickness).

- Protocol: Inspect gloves for pinholes by trapping air and squeezing before donning. Change outer gloves immediately upon splash contact.

B. Respiratory Protection[3][4][5]

- Primary Control: All weighing and open-vessel handling must occur inside a certified Chemical Fume Hood or Biological Safety Cabinet (Class II, Type B2).
- Secondary Control (If hood unavailable): A fit-tested P2/N95 particulate respirator is the absolute minimum. For larger quantities (>1g), use a half-face respirator with P100 cartridges.

C. Ocular & Body Protection

- Eyes: Chemical splash goggles (indirect vented) are preferred over safety glasses to prevent dust entry from the side.
- Body: Lab coat (buttoned to neck) with long sleeves. Ensure the glove cuff goes over the lab coat sleeve to create a seal.

Operational Workflow: Safe Weighing & Solubilization

Expert Insight: The highest risk moment is the transfer of the solid powder to the weighing boat, where static electricity can cause particle scattering.

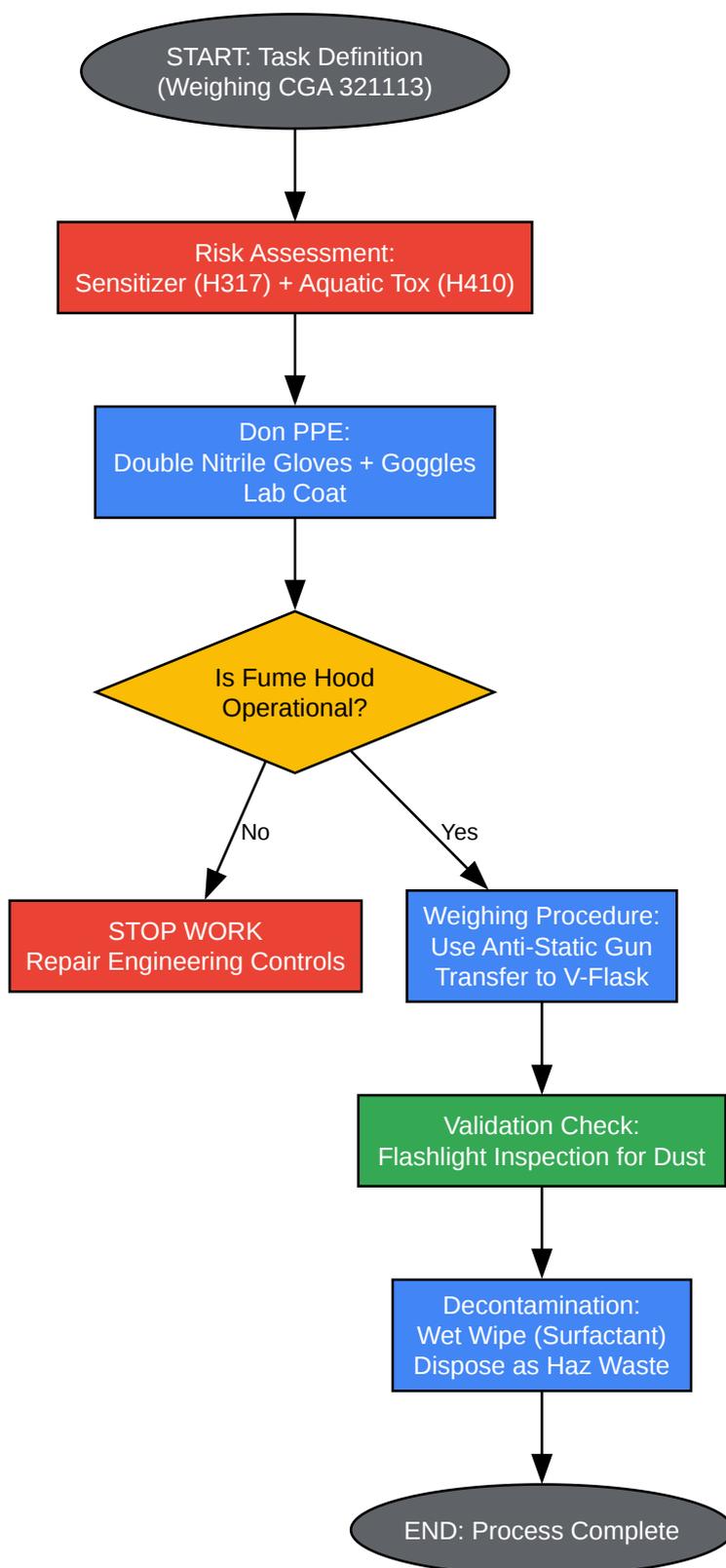
Step-by-Step Protocol

- Pre-Operational Setup:
 - Turn on the fume hood 15 minutes prior to ensure stable airflow.
 - De-clutter the workspace. Place an absorbent pad (plastic-backed) on the work surface to capture stray particles.
 - Static Control: Use an anti-static gun or ionizer bar near the balance. Trifloxystrobin metabolites are often fluffy solids prone to static dispersal.

- Weighing (Solid Phase):
 - Don full PPE (Double gloves).
 - Open the vial inside the hood.
 - Use a disposable spatula. Do not attempt to clean and reuse spatulas for sensitizers.
 - Transfer solid to a pre-weighed volumetric flask or vial.
 - Self-Validating Step: Visually inspect the area around the balance using a high-intensity flashlight. Any sparkling dust indicates a breach of containment. Clean immediately with a wet wipe.
- Solubilization (Liquid Phase):
 - Add the solvent (typically Acetonitrile or Methanol for HPLC).
 - Cap the vessel tightly before vortexing or sonication.
 - Caution: Sonication generates heat and aerosols. Ensure the vessel is vented cautiously inside the hood after sonication to release pressure without spraying aerosols.
- Decontamination:
 - Wipe down the balance and work surface with a detergent solution (surfactant), followed by water.
 - Dispose of the wipe as hazardous chemical waste.

Visualization: Safety Logic Flow

The following diagram illustrates the critical decision points and safety barriers in the handling process.



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Figure 1: Operational logic flow for handling **Trifloxystrobin acid**, emphasizing the "Stop Work" condition if engineering controls fail.

Waste Disposal & Emergency Response

Disposal Protocol

Strict Adherence Required: Under no circumstances should **Trifloxystrobin acid** or its solutions enter the municipal water system. It is classified as Aquatic Acute 1 / Chronic 1.[1]

- Solid Waste: Contaminated gloves, weighing boats, and paper towels must be placed in a dedicated "Solid Hazardous Waste" container labeled Toxic/Sensitizer.
- Liquid Waste: Collect in a "Halogenated Organic Solvent" waste stream (due to the Fluorine atoms in the trifluoromethyl group).
- Destruction Method: High-temperature incineration (>1000°C) is the required method to break down the trifluoromethyl moiety.

Emergency Procedures

- Skin Contact:
 - Remove contaminated clothing/gloves immediately.[4]
 - Wash skin with soap and water for 15 minutes. Do not use alcohol, as it increases skin permeability.
 - Seek medical attention if rash develops (Redness/Edema).[3]
- Spill (Solid):
 - Do not dry sweep (creates dust).[5]
 - Cover with wet paper towels (dampened with water) to suppress dust.
 - Scoop up damp material and place in hazardous waste.

References

- European Food Safety Authority (EFSA). (2017). Conclusion on the peer review of the pesticide risk assessment of the active substance trifloxystrobin. EFSA Journal. [[Link](#)]
- European Chemicals Agency (ECHA). (n.d.). Substance Information: Trifloxystrobin.[[1](#)][[2](#)][[6](#)][[4](#)][[5](#)][[7](#)][[8](#)][[9](#)][[10](#)] (Referenced for GHS Classification of parent structure and metabolites). [[Link](#)]

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Sources

- 1. 肱菌酯代谢产物 CGA 321113 PESTANAL®, analytical standard | Sigma-Aldrich [sigmaaldrich.com]
- 2. agilent.com [agilent.com]
- 3. echemi.com [echemi.com]
- 4. chemicalbook.com [chemicalbook.com]
- 5. labchem-wako.fujifilm.com [labchem-wako.fujifilm.com]
- 6. static.cymitquimica.com [static.cymitquimica.com]
- 7. researchgate.net [researchgate.net]
- 8. hpc-standards.com [hpc-standards.com]
- 9. researchgate.net [researchgate.net]
- 10. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
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